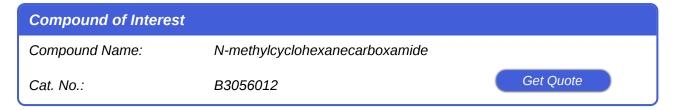


# An In-depth Technical Guide to N-methylcyclohexanecarboxamide: Chemical Properties and Structure

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **N-methylcyclohexanecarboxamide**. The information is curated for professionals in research and drug development, with a focus on delivering precise data and methodologies.

## **Chemical Identity and Structure**

**N-methylcyclohexanecarboxamide** is a secondary amide featuring a cyclohexyl ring attached to a carbonyl group, which is in turn bonded to a methylamino group.

IUPAC Name: **N-methylcyclohexanecarboxamide**[1] CAS Number: 6830-84-8[1] Molecular Formula: C<sub>8</sub>H<sub>15</sub>NO[1] SMILES: CNC(=0)C1CCCCC1[1]

Visualization of the Chemical Structure

**Figure 1:** Chemical structure of **N-methylcyclohexanecarboxamide**.

# **Physicochemical Properties**

Quantitative data for **N-methylcyclohexanecarboxamide** are summarized in the table below. It is important to note that experimental values for properties such as melting point, boiling point, and density are not readily available in the cited literature. The values presented are primarily computed properties sourced from chemical databases.



Property	Value	Source
Molecular Weight	141.21 g/mol	[1]
Exact Mass	141.115364102 Da	[1]
XLogP3-AA (LogP)	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	29.1 Ų	[1]
Melting Point	Data not available	
Boiling Point	Data not available	_
Density	Data not available	_
Solubility	Data not available	

# Experimental Protocols: Synthesis of N-methylcyclohexanecarboxamide

A detailed, step-by-step experimental protocol for the synthesis of **N-methylcyclohexanecarboxamide** is not explicitly available in the reviewed literature. However, a representative two-step protocol can be constructed based on the well-established reaction of converting a carboxylic acid to an acid chloride, followed by amidation.[2][3]

#### Reaction Scheme:

- Cyclohexanecarboxylic acid + SOCl₂ → Cyclohexanecarbonyl chloride + SO₂ + HCl
- Cyclohexanecarbonyl chloride + CH₃NH₂ → N-methylcyclohexanecarboxamide + HCl

Visualization of the Synthesis Workflow





Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. N-Methylcyclohexanecarboxamide | C8H15NO | CID 3343827 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Amine to Amide (via Acid Chloride) Common Conditions [commonorganicchemistry.com]
- 3. Preparation of N-methylcyclohexanecarboxamide | Ambeed [ambeed.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-methylcyclohexanecarboxamide: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3056012#n-methylcyclohexanecarboxamide-chemical-properties-and-structure]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com